

An In-depth Technical Guide to Limonol (CAS 989-61-7)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Limonol (CAS: 989-61-7) is a naturally occurring tetranortriterpenoid, a class of highly oxygenated and structurally complex secondary metabolites.[1] It is primarily isolated from plants belonging to the Rutaceae and Meliaceae families, notably from the seeds of Citrus paradisi (grapefruit) and the bark of Melia azedarach L.[1][2] As a member of the limonoid class, which is known for a wide array of biological activities, **Limonol** and its derivatives are of significant interest to the scientific community for their potential therapeutic applications.

It is important to distinguish **Limonol** (C26H32O8) from other similarly named compounds. The name has been occasionally and erroneously applied in some literature to geraniol (C10H18O), a monoterpene alcohol, or used generally to refer to limonene (C10H16), a common monoterpene in citrus oils. This guide will focus exclusively on the tetranortriterpenoid **Limonol** (CAS 989-61-7).

Chemical Structure and Properties

Limonol is characterized by a complex fused ring system, including a furan ring, which is a common feature of limonoids. Its intricate stereochemistry contributes to its specific biological activities.

Table 1: Chemical and Physical Properties of Limonol



Property	Value	Source(s)
CAS Number	989-61-7	[1]
Molecular Formula	C26H32O8	[1]
Molecular Weight	472.53 g/mol	[1]
IUPAC Name	(1R,2R,7S,10R,12R,13S,14R, 16S,19R,20S)-19-(furan-3- yl)-12-hydroxy-9,9,13,20- tetramethyl-4,8,15,18- tetraoxahexacyclo[11.9.0.0 ² , ⁷ .0 ² , ¹⁰ .0 ¹⁴ , ¹⁶ .0 ¹⁴ , ²⁰]docosane-5,17- dione	
Synonyms	Limol, 7α-limonol	[1]
Melting Point	318-320 °C	[1]
Boiling Point (Predicted)	675.8 ± 55.0 °C	[1]
Density (Predicted)	1.39 ± 0.1 g/cm ³	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Biological Activities and Signaling Pathways

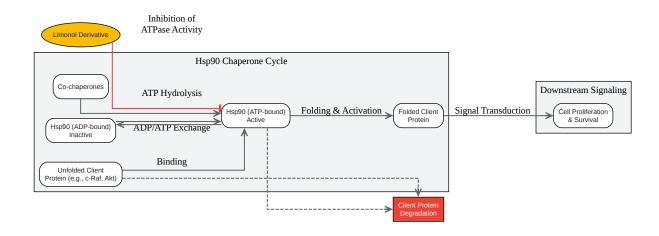
Research into the specific biological activities of **Limonol** is ongoing, with current evidence pointing towards its potential as an antifungal agent and a scaffold for the development of anticancer drugs through the inhibition of Heat Shock Protein 90 (Hsp90).

Hsp90α Inhibition

Limonol derivatives have been identified as promising inhibitors of $Hsp90\alpha$, a molecular chaperone that is crucial for the stability and function of numerous client proteins involved in cancer cell proliferation, survival, and metastasis.



A study investigating a library of tetranortriterpenes found that compounds containing a **Limonol** moiety were effective at compromising the chaperone activity of Hsp90α.[3] Specifically, **Limonol** derivatives were shown to bind to Hsp90, inhibit its ATPase activity, and consequently lead to the depletion of Hsp90 client proteins such as c-Raf and pAkt in HeLa and MCF/7 cancer cell lines.[3][4] This disruption of the Hsp90 chaperone cycle ultimately inhibits downstream signaling pathways crucial for cancer cell survival and proliferation.



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Hsp90 Inhibition by **Limonol** Derivatives

Antifungal Activity

Limonol has demonstrated antifungal properties. In a study evaluating various natural tetranortriterpenoids, **Limonol** isolated from Citrus medica was tested for its activity against Puccinia arachidis, the causative agent of groundnut rust disease.[1][5] The study reported that while cedrelone was the most effective, other limonoids, including **Limonol**, were also evaluated, indicating their potential as natural fungicides.[5]



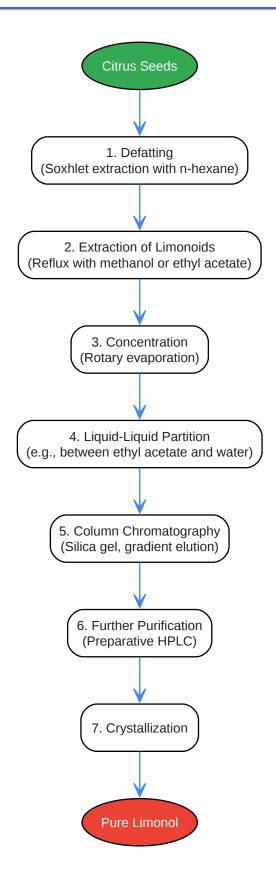
Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Limonol** are essential for reproducible research.

General Protocol for Isolation of Limonoids from Citrus Seeds

While the specific protocol for the isolation of **Limonol** is detailed in Bennett et al., Phytochemistry, 1982, a general method for the extraction and purification of limonoids from citrus seeds is as follows.[2][6][7] This protocol can be adapted and optimized for the specific isolation of **Limonol**.





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